

Alstolenine: A Technical Overview of a Complex Indole Alkaloid

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Compound of Interest

Compound Name: *Alstolenine*

Cat. No.: *B15592793*

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Alstolenine, a complex indole alkaloid, has been identified within the *Alstonia* genus, notably in *Alstonia venenata* and *Alstonia yunnanensis*. This document provides a summary of its known physical and chemical properties. However, a comprehensive in-depth technical guide with detailed experimental protocols and specific quantitative data is hampered by the limited availability of such information in publicly accessible scientific literature.

Chemical and Physical Properties

Alstolenine is chemically identified as methyl 13-ethylidene-18-[(3,4,5-trimethoxybenzoyl)oxymethyl]-8,15-diazapentacyclo[10.5.1.0^{1,9}.0^{2,7}.0^{10,15}]octadeca-2,4,6,8-tetraene-18-carboxylate. It is also known by the synonym Deacetylakuammiline trimethylgallate. The fundamental physicochemical properties of **Alstolenine** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃₁ H ₃₄ N ₂ O ₇	N/A
Molecular Weight	546.6 g/mol	N/A
IUPAC Name	methyl 13-ethylidene-18-[(3,4,5-trimethoxybenzoyl)oxymethyl]-8,15-diazapentacyclo[10.5.1.0 ¹ , ⁹ .0 ² , ⁷ .0 ¹⁰ , ¹⁵]octadeca-2,4,6,8-tetraene-18-carboxylate	N/A
CAS Number	85769-33-1	N/A

Despite extensive searches, specific quantitative data for several key physical properties of **Alstolenine**, such as its melting point, boiling point, and detailed solubility in various solvents, are not readily available in the reviewed literature.

Spectral Data

Detailed experimental spectral data, including ¹H NMR, ¹³C NMR, mass spectrometry (MS), and infrared (IR) spectra, are crucial for the unambiguous identification and characterization of a compound. Unfortunately, specific spectral data for **Alstolenine** could not be located in the public domain.

Experimental Protocols

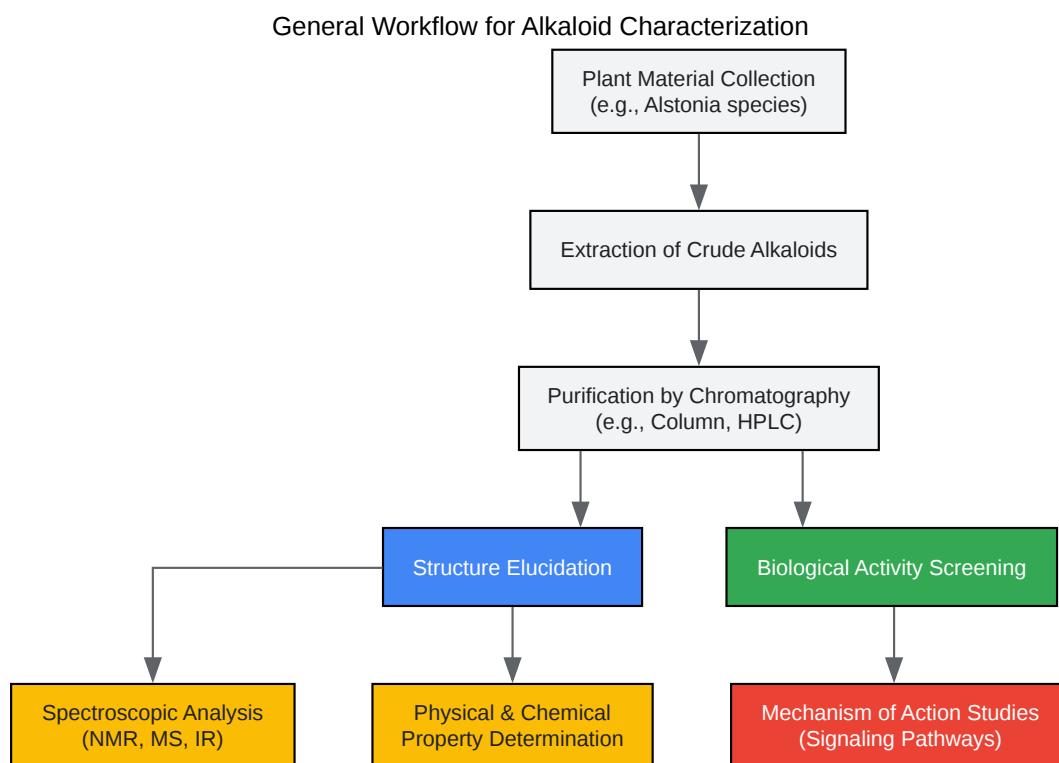
Detailed, validated experimental protocols for the isolation, purification, and analysis of **Alstolenine** are not extensively documented in readily accessible scientific literature. General methods for the extraction of alkaloids from plant materials, such as those from the *Alstonia* species, typically involve solvent extraction and chromatographic techniques. However, a specific, step-by-step protocol for **Alstolenine** is not available.

Signaling Pathways and Biological Activity

Information regarding the specific signaling pathways in which **Alstolenine** may be involved is currently not available in the scientific literature reviewed. While alkaloids as a class exhibit a wide range of biological activities, the specific pharmacological effects and mechanism of action of **Alstolenine** have not been elucidated in the available resources.

Logical Workflow for Alkaloid Characterization

While a specific experimental workflow for **Alstolenine** is not documented, a general logical workflow for the characterization of a novel plant-derived alkaloid can be proposed. This workflow illustrates the typical sequence of steps a researcher would follow.



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Caption: A generalized workflow for the isolation and characterization of a novel alkaloid.

In conclusion, while the basic chemical identity of **Alstolenine** is established, a significant gap exists in the publicly available scientific literature regarding its detailed physical and chemical properties, spectral data, experimental protocols, and biological activities. Further research is required to fully characterize this complex indole alkaloid.

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